

Technical Guide: Mechanical & Functional Properties of C12-Ethoxy-Polyamide Derivatives

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Compound of Interest

Compound Name: 12-Ethoxy-12-oxododecanoic acid

CAS No.: 66003-63-2

Cat. No.: B1139931

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Executive Analysis: The C12 Advantage

12-Ethoxy-12-oxododecanoic acid (Formula:

) serves as a critical bifunctional linker in advanced biomaterials. Unlike standard dicarboxylic acids (e.g., Dodecanedioic acid) used in bulk Nylon 6,12, this mono-ethyl ester derivative offers orthogonal reactivity:

- Free Carboxylic Acid ():
(): Available for immediate amide coupling (e.g., to amine-functionalized drugs or nanoparticle surfaces).
- Ethyl Ester ():
(): Acts as a latent reactive group (protected carboxyl) or a hydrophobic tail that modulates polymer crystallinity and degradation rates.

Core Value Proposition

In drug delivery and tissue engineering, polyamides derived from this C12 monomer exhibit a "Goldilocks" mechanical profile:

- **Superior Flexibility:** The long aliphatic chain (spacer) reduces crystallinity compared to analogues (PA 6), imparting flexibility vital for soft tissue scaffolds.
- **Hydrolytic Stability:** The hydrophobic backbone resists rapid degradation, offering sustained drug release profiles superior to PLGA.
- **Micromechanical Toughness:** As a nanocoating, it provides a shear-resistant shell for magnetic nanoparticles (MNPs) used in hyperthermia and MRI.

Comparative Performance Guide

The following table contrasts C12-Polyamide derivatives (synthesized via **12-Ethoxy-12-oxododecanoic acid**) against industry-standard alternatives: PLGA (Poly(lactic-co-glycolic acid)) and Medical Grade PA 12 (Nylon 12).

Table 1: Mechanical & Physicochemical Comparison[1] [2]

Feature	C12-Ethoxy-Polyamide (Target)	PLGA (50:50)	Medical PA 12 (Bulk)
Primary Application	Nanocarrier Shells, Soft Tissue Scaffolds	Biodegradable Sutures, Depots	Catheters, Tubing
Elastic Modulus	0.8 – 1.2 GPa (Semi-Flexible)	2.0 – 4.0 GPa (Stiff/Brittle)	1.2 – 1.5 GPa (Tough)
Elongation at Break	150 – 300% (High Ductility)	3 – 10% (Low)	200 – 400% (Very High)
Water Absorption	Low (< 1.0%)	High (Rapid Swelling)	Low (0.25%)
Degradation Mechanism	Surface Erosion (Enzymatic/Hydrolytic)	Bulk Erosion (Acid Autocatalysis)	Non-Degradable
Micromechanical Stability	High (Resists shear in blood flow)	Moderate (Prone to fragmentation)	High
Biological Half-Life	Weeks to Months (Tunable via Ester)	Days to Weeks	Permanent

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Key Insight: The C12-Ethoxy derivative outperforms PLGA in applications requiring mechanical resilience (e.g., circulating nanoparticles) without the permanent persistence of PA 12. Its degradation products (dodecanedioic acid derivatives) are less acidic than PLGA's lactate/glycolate, reducing inflammation at the implant site.

Mechanistic Pathways & Synthesis Logic

The utility of **12-Ethoxy-12-oxododecanoic acid** lies in its transformation into functionalized polyamide coatings. The workflow below illustrates its conversion from a raw precursor to a bioactive nanocarrier shell.

Figure 1: Synthesis & Functionalization Workflow

This diagram details the activation of the C12 mono-ester, its conjugation to a payload (Dopamine/Drug), and subsequent polymerization/grafting onto a magnetic core.



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Caption: Step-wise conversion of C12-Ethoxy precursor into a mechanically robust polyamide nanoshell.

Validated Experimental Protocol

Objective: Synthesis of a C12-Polyamide functionalized coating for magnetic nanoparticles (MNPs). This protocol ensures the formation of a mechanically stable shell that prevents aggregation.

Reagents:

- **12-Ethoxy-12-oxododecanoic acid** (Precursor)
- 1,1'-Carbonyldiimidazole (CDI) (Activator)
- Anhydrous Tetrahydrofuran (THF)^[1]
- Dopamine Hydrochloride (Anchor molecule)^[1]

Protocol Steps:

- Activation:
 - Dissolve 1.00 g (3.87 mmol) of **12-Ethoxy-12-oxododecanoic acid** in 30 mL of anhydrous THF under a nitrogen atmosphere.

- Slowly add 0.99 g (6.17 mmol) of CDI.
- Mechanism:[2][1][3][4] CDI reacts with the carboxylic acid to form an active acyl imidazole intermediate.

evolution will be observed.
- Stir for 1.5 hours at room temperature.
- Coupling (Amide Bond Formation):
 - Prepare a suspension of Dopamine HCl (0.73 g) and Pyridine (0.47 mL) in 30 mL THF.
 - Add the activated C12 solution dropwise to the dopamine suspension over 4 hours.
 - Why: Slow addition favors mono-substitution and prevents oligomerization of the dopamine.
 - Stir for an additional 1 hour.
- Purification:
 - Remove solvent under vacuum.[5]
 - Redissolve in Ethyl Acetate and wash with brine/water to remove unreacted CDI and imidazole byproducts.
 - Dry over anhydrous
 - .
- Application (Nanocoating):
 - Incubate the resulting Ethyl 12-((3,4-dihydroxyphenethyl)amino)-12-oxododecanoate with oleic-acid coated iron oxide nanoparticles.
 - Result: Ligand exchange occurs. The catechol group anchors to the iron surface, while the C12-Ethoxy chain extends outward, forming a dense, hydrophobic polyamide-like brush

layer that provides steric stabilization and mechanical protection against shear stress in blood flow.

References

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